

Personal protective equipment for handling 2,6-Dibromopyridine

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Compound of Interest

Compound Name: 2,6-Dibromopyridine

Cat. No.: B144722

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Essential Safety and Handling Guide for 2,6-Dibromopyridine








For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2,6-Dibromopyridine** (CAS No. 626-05-1), ensuring the well-being of laboratory personnel and adherence to safety protocols. The following procedural guidance is designed to be a readily accessible resource for professionals engaged in research and development.

Hazard Identification and Classification

2,6-Dibromopyridine is a hazardous substance that requires careful handling. It is classified as fatal if swallowed and causes significant irritation to the skin, eyes, and respiratory system. [1][2][3][4] The toxicological properties of this material have not been fully investigated, warranting a cautious approach.[5]

Hazard Summary Table

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 2)		Danger	H300: Fatal if swallowed.
Skin Irritation (Category 2)		Danger	H315: Causes skin irritation.
Eye Irritation (Category 2)		Danger	H319: Causes serious eye irritation.
Specific Target Organ Toxicity - Single Exposure (Category 3)		Danger	H335: May cause respiratory irritation.
Acute Toxicity, Dermal (Category 4)		Danger	H312: Harmful in contact with skin.
Acute Toxicity, Inhalation (Category 4)		Danger	H332: Harmful if inhaled.
Hazardous to the Aquatic Environment (Long-Term)		Danger	H411/H412: Toxic or harmful to aquatic life with long lasting effects.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure. All PPE should be selected based on a thorough risk assessment of the specific procedures being performed.

Required Personal Protective Equipment (PPE)

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and airborne particles of the grey crystalline powder that can cause serious eye irritation.
Skin and Body Protection	- Gloves: Wear appropriate protective gloves (e.g., Butyl rubber, Viton®) to prevent skin exposure. - Lab Coat: A fully-buttoned, chemical-resistant lab coat. - Clothing: Wear appropriate protective clothing to prevent skin exposure. Boots may also be necessary.	Prevents skin contact, which causes irritation. Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.
Respiratory Protection	Use only in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate or for spill cleanup, use a NIOSH/MSHA-approved respirator.	Minimizes inhalation of dust, which can cause respiratory tract irritation.

Operational Plan: Handling and Storage

Adherence to a strict protocol is essential for the safe handling and storage of **2,6-Dibromopyridine**.

Step-by-Step Handling Protocol

- **Preparation:** Before handling, ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.
- **Engineering Controls:** Conduct all weighing, transferring, and handling of **2,6-Dibromopyridine** within a certified chemical fume hood to control airborne levels.

- Handling:
 - Avoid all personal contact, including inhalation and contact with skin and eyes.
 - Use non-sparking tools and avoid generating dust.
 - Keep the container tightly closed when not in use.
 - Do not eat, drink, or smoke in the handling area.
- Post-Handling: Wash hands and any exposed skin thoroughly with soap and water after handling.

Storage Requirements

Condition	Specification	Rationale
Location	Store in a cool, dry, and well-ventilated area.	Maintains stability of the compound.
Container	Keep in the original, tightly closed container.	Prevents contamination and release.
Incompatibilities	Store away from incompatible substances such as strong oxidizing agents, strong acids, and bases.	Avoids potentially hazardous chemical reactions.
Security	Store in a locked-up area.	Restricts access to authorized personnel only.

Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure. Seek medical attention immediately in all cases of exposure.

First Aid Measures Table

Exposure Route	First Aid Instructions
Ingestion	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Rinse mouth. Do NOT induce vomiting.
Inhalation	IF INHALED: Remove person to fresh air and keep comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Call a POISON CENTER or doctor if you feel unwell.
Skin Contact	IF ON SKIN: Wash with plenty of soap and water. Immediately remove all contaminated clothing, including footwear. Flush skin with plenty of water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do so. Continue rinsing for at least 15 minutes. Get medical advice/attention immediately.

Spill and Disposal Plan

Proper management of spills and waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Spill Response Protocol

- Evacuate: Evacuate personnel from the immediate spill area.
- Ventilate: Ensure the area is well-ventilated.
- Control: Shut off all possible sources of ignition.

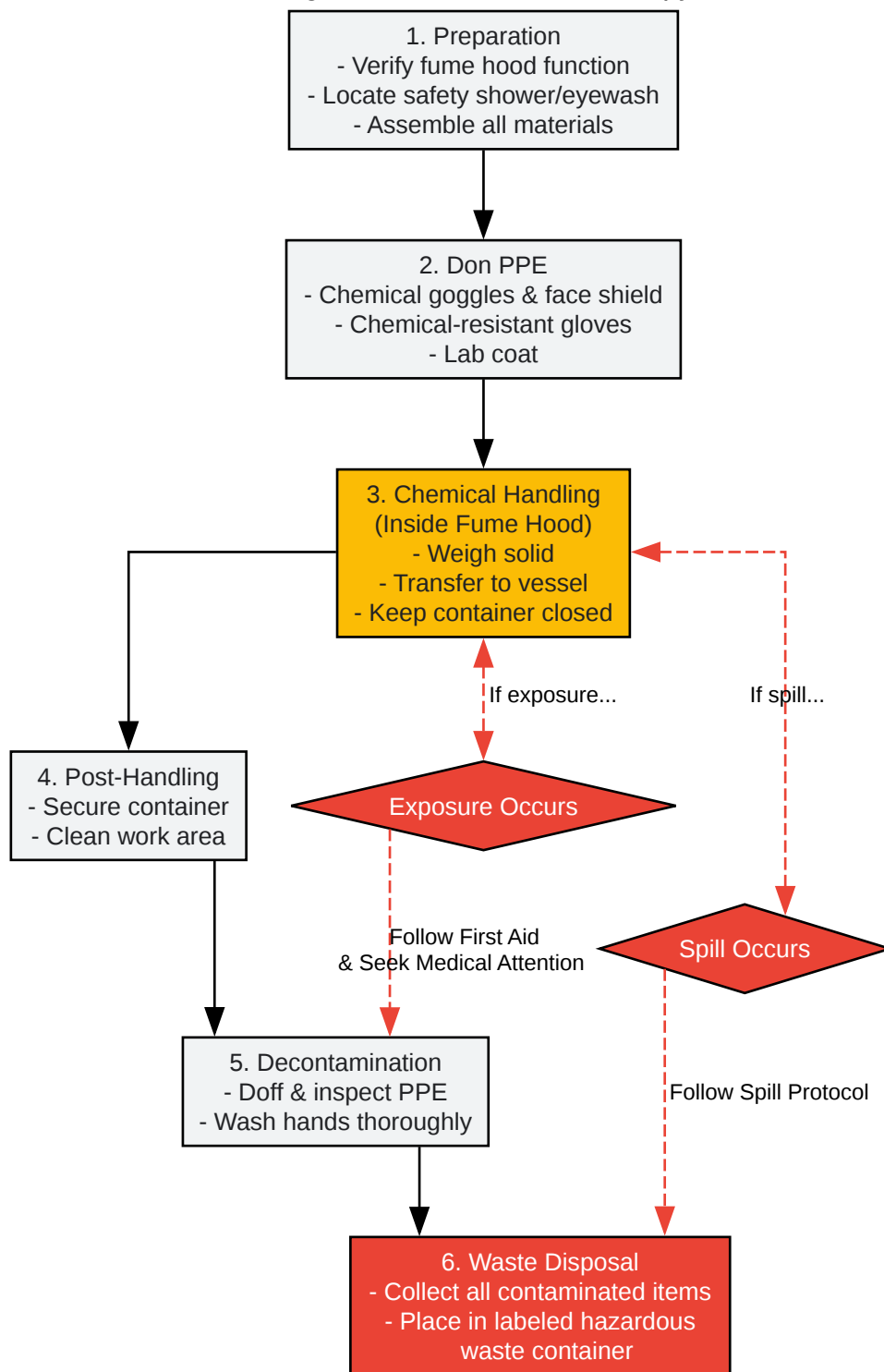
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.
- Cleanup:
 - Wear full PPE as described in Section 2.
 - For minor spills, use dry cleanup procedures. Sweep up the material, avoiding dust generation, and place it into a suitable, labeled container for disposal.
 - After material pickup is complete, wash the spill site.

Waste Disposal Plan

- Waste Collection: Collect all waste containing **2,6-Dibromopyridine**, including contaminated consumables (e.g., gloves, wipes), in a designated, properly labeled, and sealed hazardous waste container.
- Labeling: Label the container clearly as "Hazardous Waste" with the full chemical name "**2,6-Dibromopyridine**".
- Disposal: Dispose of contents and container in accordance with all local, regional, national, and international regulations. This material should be disposed of at an approved waste disposal plant. Do not dispose of it as unused product.

Procedural Workflow Diagram

Safe Handling Workflow for 2,6-Dibromopyridine

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com